

Information for Your Guide Framework

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Compound Focus: PF-AKT400

Cat. No.: S548344

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To support your work, here is a summary of available information on commonly used Phospho-Akt antibodies, which could serve as a framework for when you have the specific data for **PF-AKT400**.

Table 1: Common Phospho-Akt Antibodies for Western Blotting

Antibody Target	Catalog # / Clone	Supplier	Reactivity	Recommended WB Dilution	Key Feature / Note
Phospho-Akt (Ser473)	#9271	Cell Signaling Technology	H, M, R, Hm, Mk, Dm, B, Dg [1]	1:1000 [1]	Polyclonal; detects phosphorylation at Ser473 only [1].
Phospho-Akt (Ser473)	66444-1-IG (1C10B8)	Thermo Fisher (Proteintech)	H, M [2]	1:1000-1:4000 [2]	Monoclonal; detects all Akt members phosphorylated at Ser473 [2].
Phospho-Akt (Thr308)	#4056	Cell Signaling Technology	H, M, R [3]	Information not specified in sources	Used in quantitative research on Akt activation [3].

Antibody Target	Catalog # / Clone	Supplier	Reactivity	Recommended WB Dilution	Key Feature / Note
Phospho-Akt (Thr450)	#9267	Cell Signaling Technology	H, M, R [4]	1:1000 [4]	Detects phosphorylation at Thr450; associated with JNK pathway and ischemic injury [4].

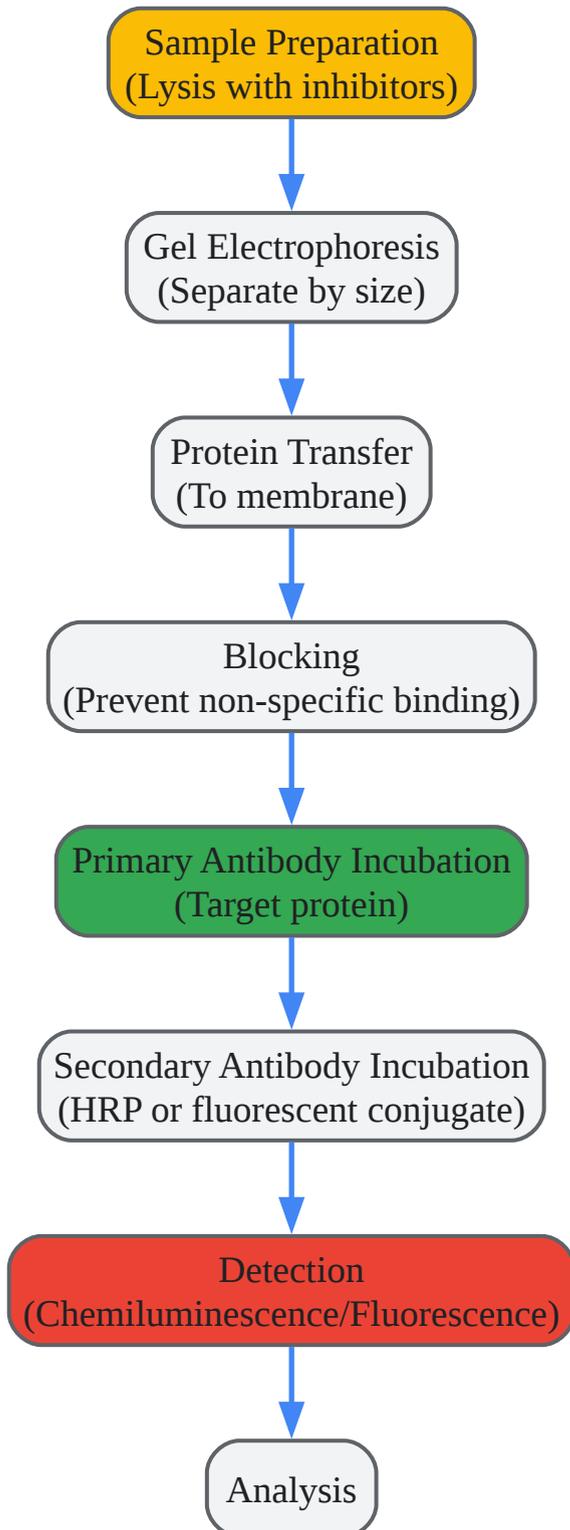
Experimental Protocols

Here are optimized methodologies for Western blotting you can cite in your guide. The core workflow is consistent, but key optimizations can significantly enhance results.

Table 2: Key Protocol Steps and Optimizations

Protocol Step	Standard Approach	Optimized Approach	Rationale
Sample Preparation	Use RIPA lysis buffer with protease inhibitors [5].	Include phosphatase inhibitors for phosphorylated proteins like Akt [5].	Preserves the phosphorylation state of the target protein during lysis [5].
Gel Electrophoresis	Traditional Tris-Glycine buffer, ~90 min [6].	Use a modified running buffer (e.g., with HEPES) at 200V, completing in 35 min [6].	Significantly reduces runtime without loss of resolution [6].
Blocking	5% non-fat milk in TBST for 60 min [7].	Use PVP-40 blocking buffer for 10 min [6].	Drastically shortens the blocking step; particularly useful for rapid protocols [6].
Membrane Selection	0.45 μ m PVDF or Nitrocellulose [7].	For proteins <25 kDa, use 0.22 μm PVDF [6].	Prevents over-transfer and loss of small proteins through the membrane [6].

A general workflow for the experiment can be visualized as follows, incorporating these optimized steps where applicable:

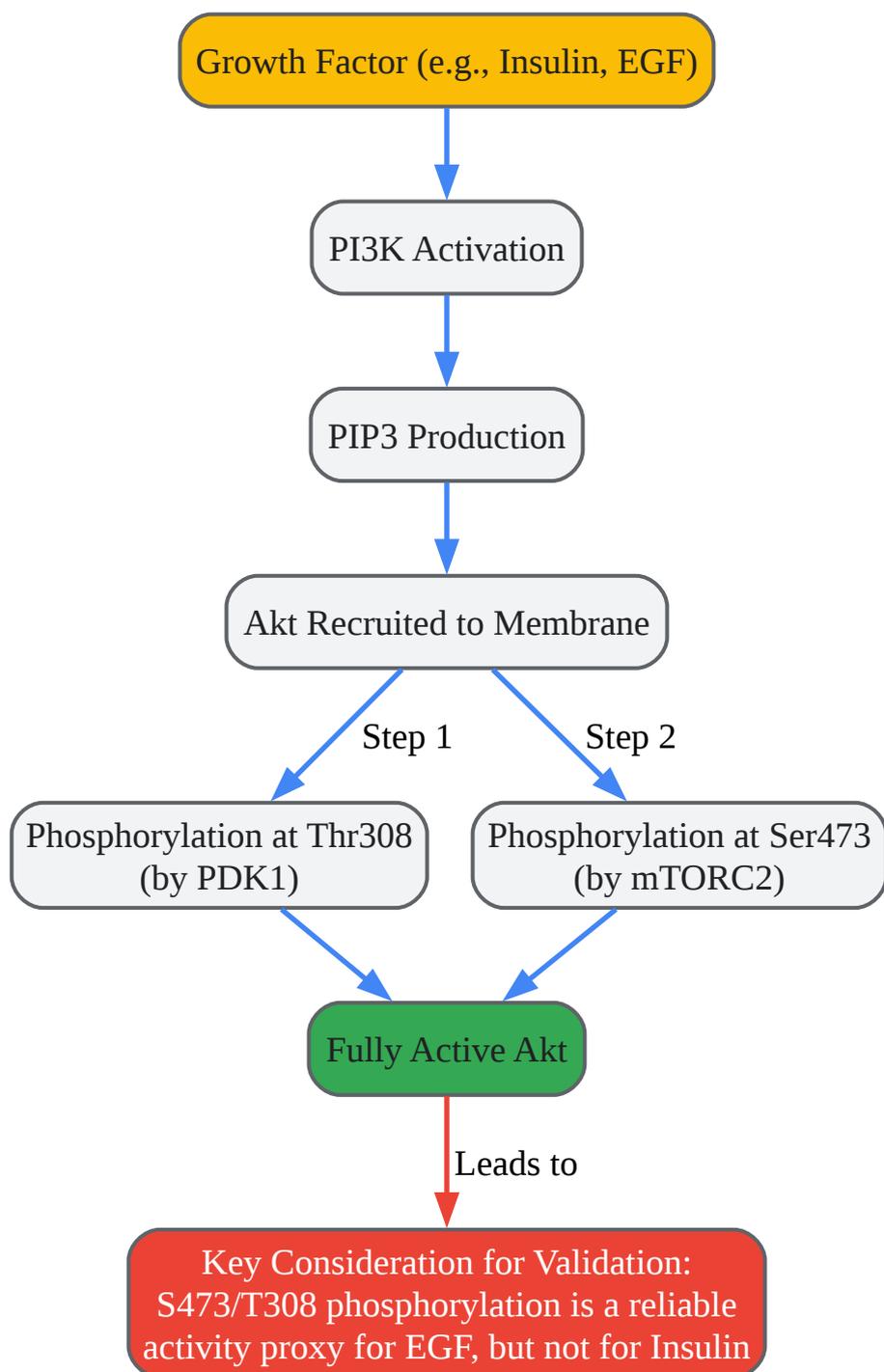


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Biological Context for Akt Signaling

To properly validate an Akt antibody, it's crucial to understand the pathway it interrogates. Akt is a central kinase activated by growth factors like insulin and EGF via the PI3K pathway [1] [3]. Its full activation requires phosphorylation at two key sites: **Thr308** by PDK1 and **Ser473** by the mTORC2 complex [1] [3].

However, a critical point for your validation guide is that **phosphorylation at Ser473 and Thr308 does not always directly correlate with kinase activity**, depending on the cellular stimulus [3]. The diagram below summarizes this activation pathway and a key validation consideration.



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How to Proceed with Your Guide

Since the specific data for "**PF-AKT400**" is unavailable, I suggest you:

- **Contact the manufacturer** directly for the product's detailed validation data sheet, which should include side-by-side Western blots, specificity tests (e.g., with knockout cell lines), and data on lot-to-lot consistency.
- **Generate in-house data** by running the **PF-AKT400** antibody alongside one or more of the established antibodies listed in Table 1 under identical experimental conditions. This will provide the direct, objective comparison your audience requires.

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References

1. Phospho-Akt (Ser473) Antibody #9271 [cellsignal.com]
2. Phospho-AKT (Ser473) Monoclonal Antibody (1C10B8) (66444-1-IG) [thermofisher.com]
3. Quantitative analysis of Akt phosphorylation and activity in response to EGF and insulin treatment - PMC [pmc.ncbi.nlm.nih.gov]
4. Phospho-Akt (Thr450) Antibody #9267 [cellsignal.com]
5. Western blot protocol [abcam.com]
6. Comprehensive Optimization of Western Blotting - PMC [pmc.ncbi.nlm.nih.gov]
7. Western Blot Protocols and Recipes [thermofisher.com]

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